

Technical Guide: Physicochemical Properties of 3-(4-Bromophenyl)-3-oxopropanenitrile

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Compound of Interest

Compound Name: 3-(4-Bromophenyl)-3-oxopropanenitrile

Cat. No.: B1269170

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the molecular weight of **3-(4-Bromophenyl)-3-oxopropanenitrile**, a key descriptor in its scientific evaluation. The information herein is compiled for use in research, drug development, and quality control.

Molecular Identity and Structure

3-(4-Bromophenyl)-3-oxopropanenitrile, also known by its synonym (4-Bromobenzoyl)acetonitrile, is a chemical compound with the molecular formula C_9H_6BrNO ^{[1][2][3]}. Its structure consists of a bromophenyl group attached to a three-carbon chain containing a ketone and a nitrile functional group.

Molecular Weight

The molecular weight of a compound is a fundamental physical property, essential for a wide range of laboratory calculations, including molarity preparations and stoichiometric assessments of chemical reactions.

Calculated Molecular Weight

The molecular weight of **3-(4-Bromophenyl)-3-oxopropanenitrile** has been calculated based on the standard atomic weights of its constituent elements. The molecular formula is C_9H_6BrNO .

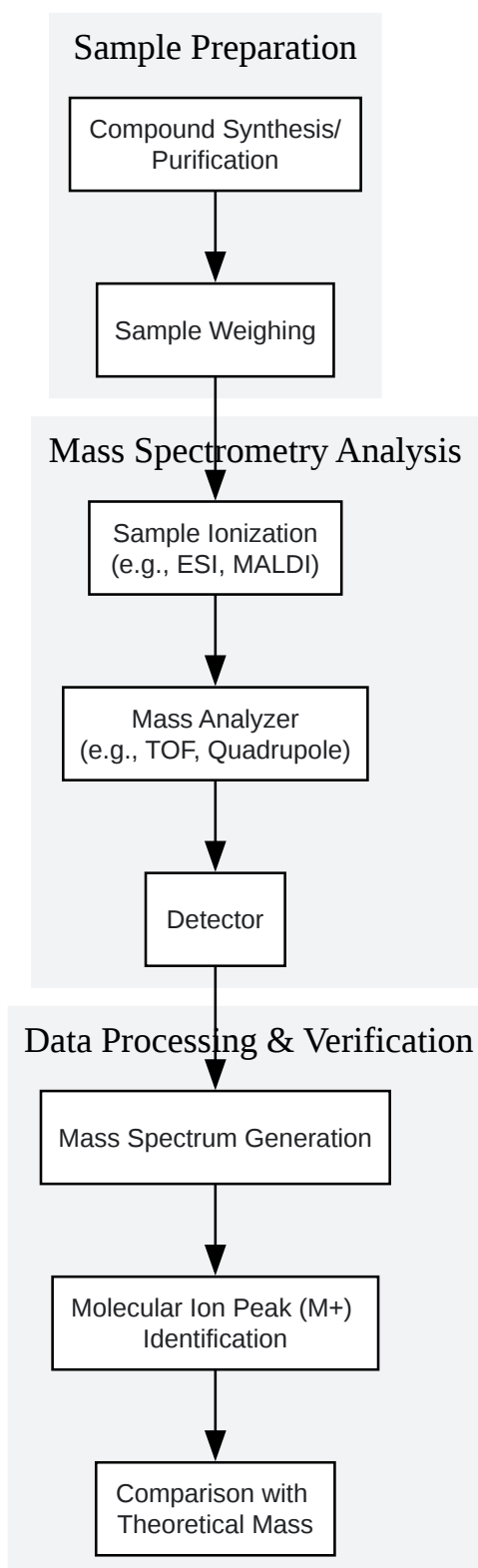
Element	Symbol	Quantity	Standard Atomic Weight (g/mol)	Total Mass (g/mol)
Carbon	C	9	12.011[4][5][6][7]	108.099
Hydrogen	H	6	1.008[8][9][10][11][12]	6.048
Bromine	Br	1	79.904[13][14][15][16]	79.904
Nitrogen	N	1	14.007[17][18][19][20][21]	14.007
Oxygen	O	1	15.999	15.999
Total	224.057			

Published Molecular Weight

The computed molecular weight is consistent with published data for **3-(4-Bromophenyl)-3-oxopropanenitrile**, which is reported as 224.05 g/mol [1][2][3].

Experimental Workflow: Molecular Weight Determination

The determination of a compound's molecular weight is a foundational experimental procedure. The following diagram outlines a generalized workflow for this process, from sample preparation to data analysis.



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A generalized workflow for the experimental determination of molecular weight.

Experimental Protocol: High-Resolution Mass Spectrometry (HRMS)

The following is a representative protocol for the determination of the accurate mass of **3-(4-Bromophenyl)-3-oxopropanenitrile** using High-Resolution Mass Spectrometry.

Objective: To experimentally verify the molecular weight of **3-(4-Bromophenyl)-3-oxopropanenitrile**.

Materials:

- **3-(4-Bromophenyl)-3-oxopropanenitrile** sample
- HPLC-grade solvent (e.g., acetonitrile/water mixture)
- Calibrant solution appropriate for the mass spectrometer

Instrumentation:

- High-Resolution Mass Spectrometer (e.g., Orbitrap, TOF)
- Electrospray Ionization (ESI) source
- Syringe pump or liquid chromatography system for sample introduction

Procedure:

- **Sample Preparation:** Prepare a dilute solution of the **3-(4-Bromophenyl)-3-oxopropanenitrile** sample (typically 1-10 µg/mL) in the chosen HPLC-grade solvent.
- **Instrument Calibration:** Calibrate the mass spectrometer according to the manufacturer's instructions using the appropriate calibrant solution to ensure high mass accuracy.
- **Sample Infusion:** Introduce the sample solution into the ESI source at a constant flow rate using a syringe pump or an LC system.
- **Data Acquisition:** Acquire mass spectra in the positive or negative ion mode, over a mass range that includes the expected molecular ion peak of the analyte.

- Data Analysis:
 - Identify the peak corresponding to the molecular ion ($[M+H]^+$ or $[M-H]^-$).
 - Determine the accurate mass of this peak.
 - Compare the experimentally determined mass with the theoretically calculated mass to confirm the identity and purity of the compound.

Conclusion

The molecular weight of **3-(4-Bromophenyl)-3-oxopropanenitrile** is a critical parameter for its use in scientific research and development. The calculated and experimentally confirmed molecular weight of approximately 224.05 g/mol provides a foundational piece of data for professionals in the field.

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